

# Introduction: Navigating the Nomenclature and Significance

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## Compound of Interest

Compound Name: 6-Amino-5-chloropicolinonitrile

CAS No.: 1805511-71-0

Cat. No.: B1413568

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In the landscape of heterocyclic chemistry, substituted pyridines serve as foundational scaffolds for a multitude of applications, particularly in the realm of drug discovery and materials science. This guide provides a detailed technical overview of **6-Amino-5-chloropicolinonitrile**, a compound of significant interest. It is crucial to address a point of nomenclature from the outset. While "picolinonitrile" strictly refers to a pyridine-2-carbonitrile, the vast majority of scientific literature, supplier catalogs, and chemical databases use this name interchangeably with its isomer, 6-Amino-5-chloronicotinonitrile (a pyridine-3-carbonitrile). This guide will focus on the latter, more prominently documented compound, identified by the CAS Number 156361-02-3.<sup>[1]</sup>

This molecule is a highly functionalized building block, featuring an amino group, a chloro substituent, and a nitrile moiety on a pyridine ring. This unique arrangement of functional groups imparts a versatile reactivity profile, making it a valuable precursor for the synthesis of complex molecular architectures and compound libraries for biological screening.<sup>[2][3]</sup> Its derivatives have been explored for a range of therapeutic areas, including oncology.<sup>[4][5][6]</sup> This document will delve into its chemical identity, properties, plausible synthetic pathways, applications, and safety protocols, providing researchers and drug development professionals with a comprehensive resource.

## Part 1: Chemical Identity and Physicochemical Properties

Precise identification is the cornerstone of any chemical research. The following tables summarize the key identifiers and computed physicochemical properties for 6-Amino-5-chloropyridine-3-carbonitrile.

### Table 1: Chemical Identifiers

Identifier	Value	Source
CAS Number	156361-02-3	[1]
IUPAC Name	6-amino-5-chloropyridine-3-carbonitrile	[1]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClN <sub>3</sub>	[1]
EC Number	815-326-6	[1]
PubChem CID	1482881	[1]

## Synonyms

This compound is known by several names in literature and commerce, which can be a source of confusion. The most common synonyms include:

- 6-Amino-5-chloronicotinonitrile[1]
- 2-Amino-3-chloro-5-cyanopyridine[1]
- 6-amino-5-chloro-3-pyridinecarbonitrile[1]
- 3-Pyridinecarbonitrile, 6-amino-5-chloro-[1]

### Table 2: Physicochemical Properties

Property	Value	Notes
Molecular Weight	153.57 g/mol	Computed by PubChem[1]
Monoisotopic Mass	153.0093748 Da	Computed by PubChem[1]
Appearance	Beige to yellow powder	Based on typical appearance of similar compounds[7]
Polar Surface Area	62.7 Å <sup>2</sup>	Computed property[1]

Below is a 2D structural representation of the molecule.

Caption: 2D Structure of 6-Amino-5-chloropyridine-3-carbonitrile.

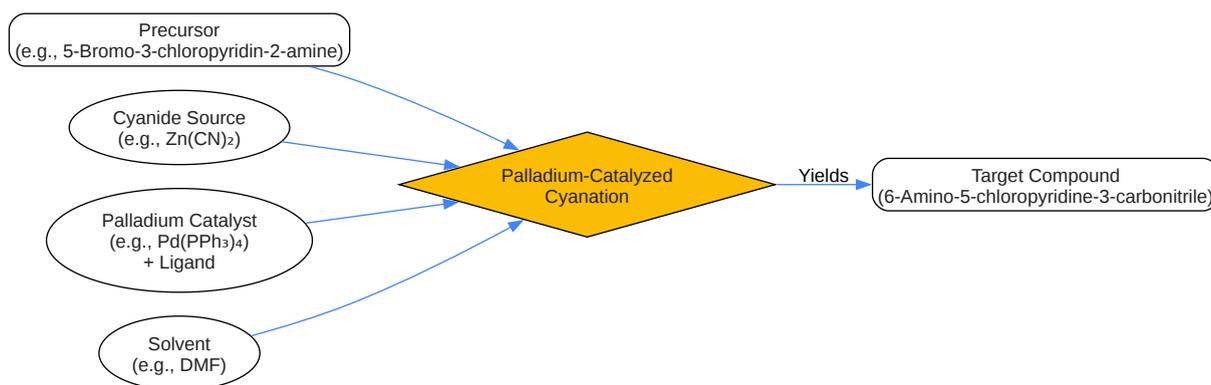
## Part 2: Synthesis and Reactivity Profile

The strategic placement of reactive handles on the pyridine ring makes this compound a versatile intermediate. Understanding its synthesis and subsequent reactivity is key to its application.

### Conceptual Synthesis Workflow

While specific, scaled-up manufacturing protocols are often proprietary, a plausible and common synthetic approach for this class of molecules involves the cyanation of a halogenated pyridine precursor. A general strategy, adapted from similar syntheses, would be the palladium-catalyzed cyanation of a corresponding bromo- or chloro-aminopyridine using a cyanide source like zinc cyanide.[8]

The diagram below illustrates a conceptual workflow for the synthesis, highlighting the key transformation. This process is a cornerstone of modern cross-coupling chemistry, valued for its efficiency and functional group tolerance.



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Caption: Conceptual workflow for Palladium-catalyzed synthesis.

## Reactivity and Application in Medicinal Chemistry

The utility of 6-Amino-5-chloropyridine-3-carbonitrile stems from the distinct reactivity of its functional groups:

- **The Chloro Group:** The chlorine atom, positioned on the electron-deficient pyridine ring, is susceptible to nucleophilic aromatic substitution (S<sub>N</sub>Ar).[2] More importantly, it serves as a handle for palladium-catalyzed cross-coupling reactions such as Suzuki-Miyaura (for C-C bond formation) and Buchwald-Hartwig amination (for C-N bond formation).[2] These reactions are fundamental in drug development for building molecular complexity.
- **The Amino Group:** The primary amine can be acylated, alkylated, or used as a nucleophile in various condensation reactions. Its presence also modulates the electronic properties of the pyridine ring.

- **The Nitrile Group:** The cyano group is a versatile functional group that can be hydrolyzed to a carboxylic acid or an amide, or reduced to an amine. It is also a key feature in many biologically active molecules.

This trifecta of reactive sites allows for the sequential and regioselective modification of the scaffold, enabling the creation of large libraries of diverse compounds for high-throughput screening. The pyrimidine and pyridine cores, which can be accessed from this intermediate, are prevalent in a vast number of approved drugs, including antibiotics and anti-cancer agents, highlighting the therapeutic relevance of this structural motif.<sup>[3][9]</sup>

## Part 3: Applications in Drug Development

The primary application of 6-Amino-5-chloropyridine-3-carbonitrile is as a key intermediate in the synthesis of bioactive molecules. Research has shown that compounds derived from 6-aminopyridine-3,5-dicarbonitrile scaffolds exhibit potent anti-cancer properties.<sup>[4][5]</sup>

**Case Study: Precursor for Kinase Inhibitors** Many small-molecule kinase inhibitors, a critical class of anti-cancer drugs, feature a heterocyclic core. The structure of 6-Amino-5-chloropyridine-3-carbonitrile provides an ideal starting point for building compounds that can fit into the ATP-binding pocket of various kinases. Through a Suzuki coupling at the chloro position, a variety of aryl or heteroaryl groups can be introduced to probe specific interactions within the target protein. Subsequently, the amino or nitrile groups can be modified to optimize solubility, cell permeability, and metabolic stability, following a typical structure-activity relationship (SAR) campaign.

## Part 4: Safety and Handling

As a laboratory chemical, 6-Amino-5-chloropyridine-3-carbonitrile must be handled with appropriate care. The Globally Harmonized System (GHS) classification indicates significant potential hazards.

### Table 3: GHS Hazard Identification

Hazard Code	Description	Class
H301	Toxic if swallowed	Acute Toxicity, Oral (Danger)[1]
H311	Toxic in contact with skin	Acute Toxicity, Dermal (Danger)[1]
H331	Toxic if inhaled	Acute Toxicity, Inhalation (Danger)[1]
H315	Causes skin irritation	Skin Corrosion/Irritation (Warning)[1]
H318	Causes serious eye damage	Serious Eye Damage/Irritation (Danger)[1]
H335	May cause respiratory irritation	Specific Target Organ Toxicity (Warning)[1]

## Recommended Handling Protocol

- Engineering Controls: Handle only in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
  - Eye Protection: Use chemical safety goggles and a face shield.
  - Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.
- Handling: Avoid creating dust. Use appropriate tools for weighing and transferring solids.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Due to its acute toxicity, waste must be handled as hazardous.

## Conclusion

6-Amino-5-chloropyridine-3-carbonitrile (CAS 156361-02-3) is a pivotal chemical intermediate whose value is defined by its structural complexity and synthetic versatility. Its densely functionalized pyridine core offers multiple avenues for chemical modification, making it an indispensable tool for medicinal chemists, particularly in the construction of compound libraries for drug discovery. While its utility is significant, the compound's hazardous properties necessitate strict adherence to safety protocols. A thorough understanding of its properties, reactivity, and handling requirements, as outlined in this guide, is essential for its safe and effective use in a research and development setting.

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